

Application Notes and Protocols for Cell-Based Assays Measuring Ceronapril ACE Inhibition

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Compound of Interest

Compound Name: **Ceronapril**
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Introduction

Angiotensin-converting enzyme (ACE) is a key regulator of blood pressure and cardiovascular function, making it a critical target for antihypertensive therapies.^{[1][2]} ACE inhibitors are a class of drugs that effectively block the renin-angiotensin-aldosterone system (RAAS) by preventing the conversion of angiotensin I to the potent vasoconstrictor angiotensin II.^{[1][2]} **Ceronapril** (SQ 29,852) is a potent, orally active ACE inhibitor.^{[3][4]} This document provides detailed protocols for cell-based assays to measure the inhibitory activity of **Ceronapril** on ACE, offering a framework for researchers in drug discovery and development.

Ceronapril: A Potent ACE Inhibitor

Ceronapril is a phosphonate-containing compound that demonstrates significant inhibition of ACE.^[5] In vitro studies have established its high potency, and in vivo experiments have confirmed its efficacy in various animal models.^{[3][4][6]} Understanding its inhibitory profile in a cellular context is crucial for elucidating its mechanism of action and potential therapeutic applications.

Quantitative Data Summary

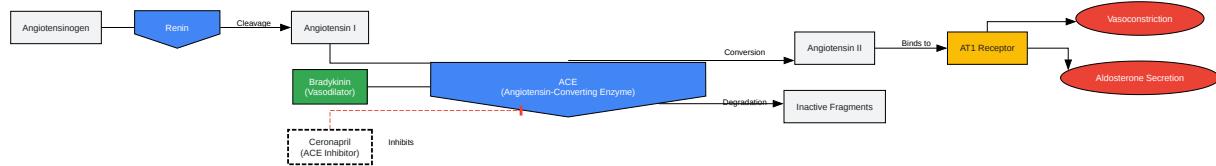
The following table summarizes the key inhibitory concentrations of **Ceronapril** from published studies. This data is essential for designing experiments and interpreting results.

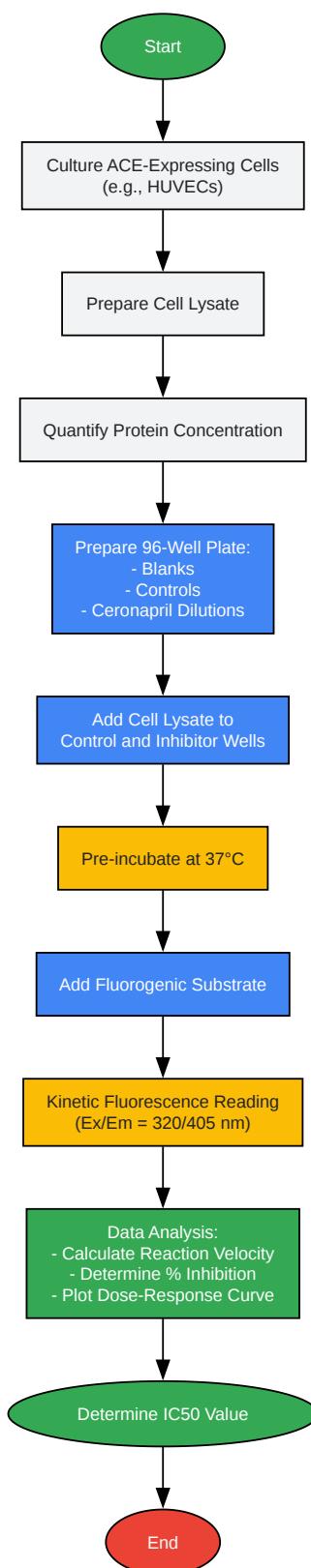
Parameter	Value	Species	Administration	Reference
IC50	36 nM	-	In Vitro	[3]
ED50 (IV)	0.063 μ M/kg	Rat	Intravenous	[3]
ED50 (PO)	0.53 μ M/kg	Rat	Oral	[3]

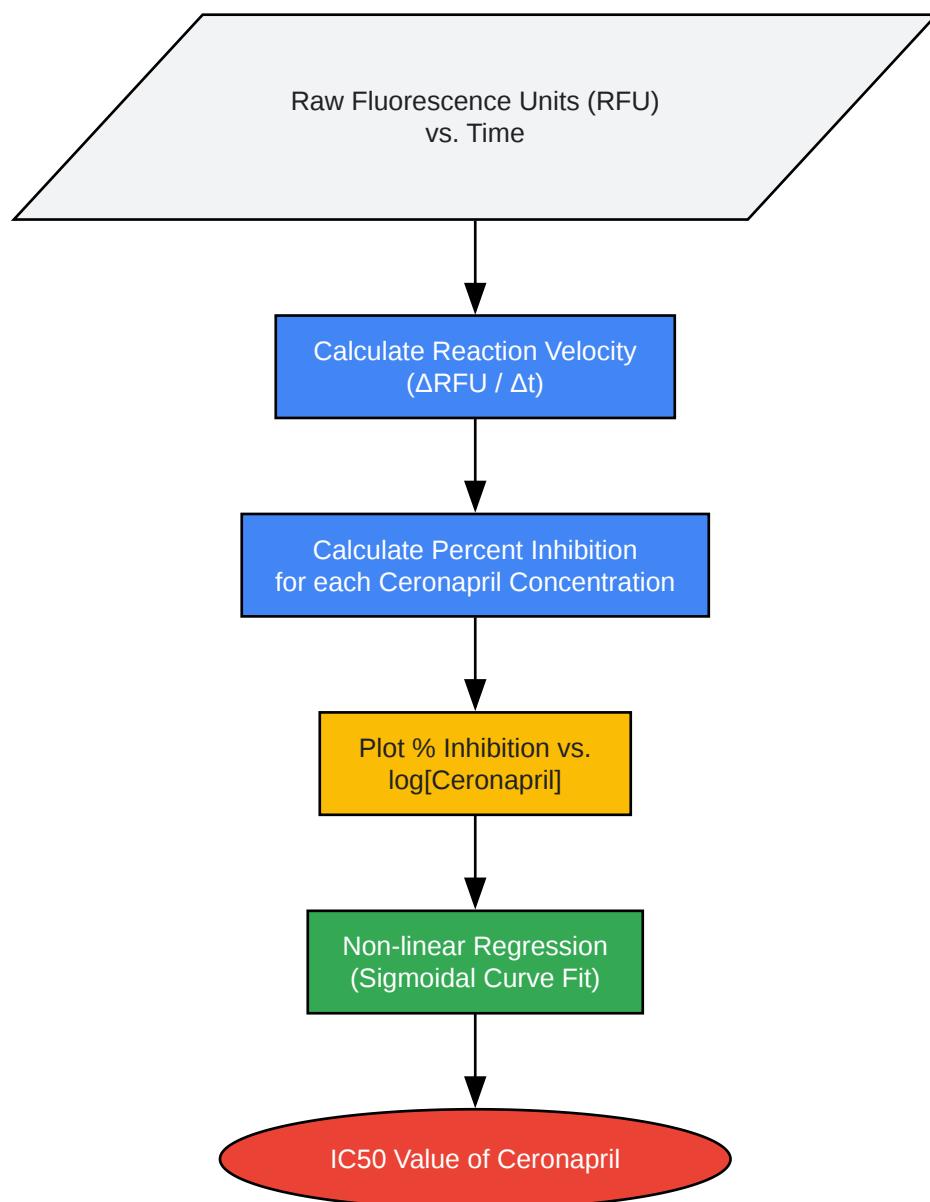
Note: IC50 represents the concentration of an inhibitor required to inhibit 50% of the in vitro enzymatic activity. ED50 is the dose that produces a 50% maximal response in vivo.

ACE Signaling Pathway

The following diagram illustrates the central role of ACE in the renin-angiotensin system and the mechanism of action for ACE inhibitors like **Ceronapril**.





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